

N-Acetyl-D-cysteine stability in aqueous solution

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Compound Focus: N-Acetyl-D-cysteine

CAS No.: 616-91-1

Cat. No.: S661176

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Known Properties of N-Acetyl-D-cysteine

N-Acetyl-D-cysteine (D-NAC) is the D-stereoisomer of the more common N-acetyl-L-cysteine (L-NAC). Its key characteristics are summarized in the table below.

| Property | Description |
|---------------------|---|
| IUPAC Name | (2R)-2-acetamido-3-sulfanylpropanoic acid [1] |
| CAS Number | 26117-28-2 [1] |
| Molecular Formula | C ₅ H ₉ NO ₃ S [1] |
| Molecular Weight | 163.19 g/mol [1] |
| Mechanism of Action | Antioxidant that scavenges reactive oxygen species (ROS) through its thiol group. [1] [2] |
| Key Limitation | Cannot enter the glutathione metabolic pathway, unlike its L-isomer, and therefore does not contribute to glutathione biosynthesis. [1] [2] |

| Property | Description |
|------------|--|
| Solubility | 250 mg/mL in water (approximately 1531.96 mM). [1] |

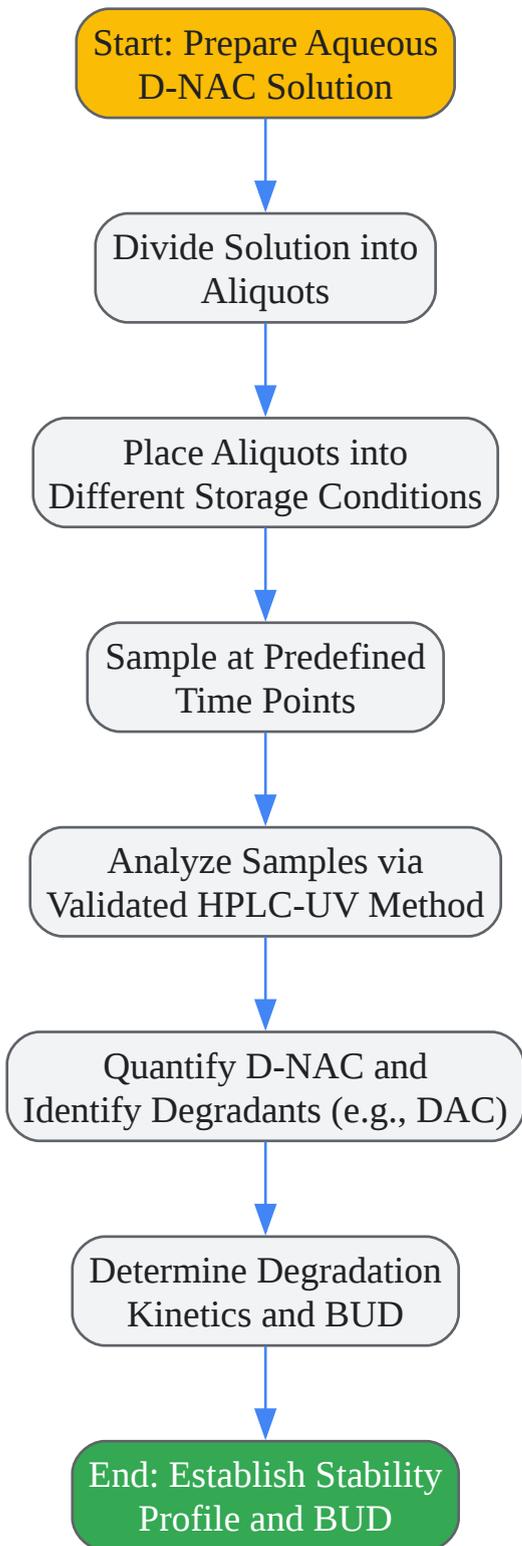
Inferred Stability Considerations and Testing Protocol

While direct data on D-NAC is lacking, the chemical stability of L-NAC in aqueous solution is well-documented and can inform a testing strategy for the D-isomer. The primary degradation pathway for L-NAC is **oxidation**, leading to the formation of its dimer, N,N'-diacetylcystine (DAC) [3] [4]. This reaction is influenced by oxygen presence, temperature, and storage conditions [3] [4].

Based on these principles, here is a proposed protocol to determine the stability of **N-Acetyl-D-cysteine** in aqueous solution.

Experimental Workflow for Stability Testing

The following diagram outlines the key steps in a stability study protocol:



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Detailed Methodology

- **Solution Preparation**

- Prepare the stock solution using **water for injection** or a relevant buffer.
- To study the effect of antioxidants, you may add compounds like **zinc gluconate** (e.g., 62.5 $\mu\text{g}\cdot\text{mL}^{-1}$), which has been shown to stabilize L-NAC solutions [3].
- After preparation, fill the containers (e.g., vials, infusion bags) as fully as possible to **minimize the headspace of oxygen** [4].

- **Storage Conditions**

- **Refrigerated:** 5 ± 3 °C (standard storage) [3].
- **Accelerated:** 25 ± 2 °C (to study degradation kinetics) [3].
- Consider testing under protective atmospheres (e.g., nitrogen) or using **oxygen absorbers** in the secondary packaging to assess the maximum possible stability [4].

- **Stability-Indicating Assay (HPLC-UV)** A high-performance liquid chromatography method with UV detection (HPLC-UV), adapted from the literature, can be used to quantify D-NAC and its degradation products [3] [4].

- **Chromatographic Conditions:**

- **Column:** C18, 4.6 × 150 mm, 3 μm [4] or 4.6 × 250 mm, 5 μm [3].
- **Mobile Phase:** 5 mM Ammonium formate [4] or a mixture of water and acetonitrile with trifluoroacetic acid [3].
- **Flow Rate:** ~ 2.0 $\text{mL}\cdot\text{min}^{-1}$ [3].
- **Detection Wavelength:** ~ 200 nm [3].

- **Method Validation:** The method should be validated for specificity, linearity, precision, and accuracy. Forced degradation studies (stressing the sample with heat, acid, base, and oxidants) should confirm that the method can separate D-NAC from its degradants [3].

- **Data Analysis**

- Stability is typically defined as the time point at which the concentration of the active ingredient remains **above 90% of the initial concentration** [3].
- Plot the percentage of remaining D-NAC and the formation of degradation products over time for each storage condition.
- Use this data to determine the degradation rate and assign a **beyond-use date (BUD)**.

Key Parameters for Your Experimental Record

The table below summarizes critical factors to monitor and document during your stability study.

| Parameter | Consideration & Rationale |
|-----------------|---|
| Oxygen Exposure | The primary driver of oxidation. Control and document initial oxygen content in solution and headspace. [4] |
| Temperature | Higher temperatures accelerate degradation. Use controlled stability chambers or refrigerators. [3] |
| pH of Solution | Degradation rates can vary with pH. Monitor and report the initial pH. |
| Container Type | The permeability of the container to oxygen can affect stability (e.g., PVC vs. multilayer barrier films). [4] |
| Light Exposure | Although potentially less critical than oxidation, conduct tests under protected light conditions as a standard practice. |

How to Proceed Without Direct Data

The lack of direct data means your research will be breaking new ground. The protocol above, based on the well-established behavior of L-NAC, provides a robust and scientifically sound starting point. Your study will be valuable for establishing the first stability guidelines for **N-Acetyl-D-cysteine** in aqueous solution.

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